

# N,N,N',N'-Tetraethylethylenediamine: A Technical Profile on Chemical Stability and Reactivity

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## Compound of Interest

Compound Name: *N,N,N',N'-Tetraethylethylenediamine*

Cat. No.: *B1294323*

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## Introduction

**N,N,N',N'-Tetraethylethylenediamine** (TEEDA), a substituted ethylenediamine, is a versatile chelating agent and Lewis base utilized in various chemical applications. Its two tertiary amine groups, separated by an ethylene bridge, allow it to act as a bidentate ligand, forming stable complexes with a variety of metal ions. This property makes it a valuable component in coordination chemistry, catalysis, and as a curing agent for epoxy resins. This technical guide provides a comprehensive overview of the chemical stability and reactivity profile of TEEDA, drawing on available data and comparisons with its well-studied analog, N,N,N',N'-tetramethylethylenediamine (TMEDA).

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **N,N,N',N'-Tetraethylethylenediamine** is presented in the table below.

Property	Value	Source
CAS Number	150-77-6	[1]
Molecular Formula	C10H24N2	[2]
Molecular Weight	172.32 g/mol	[2]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	189-192 °C (lit.)	
Density	0.808 g/mL at 25 °C (lit.)	
Refractive Index (n <sub>20/D</sub> )	1.4343 (lit.)	
Solubility	Soluble in water and many organic solvents.	[1][2]

## Chemical Stability

Detailed quantitative studies on the chemical stability of **N,N,N',N'-Tetraethylethylenediamine** are limited in the publicly available literature. However, based on its chemical structure as a tertiary amine and information from safety data sheets, the following stability profile can be inferred:

- **Thermal Stability:** The compound is expected to be relatively stable at ambient temperatures. However, thermal decomposition can occur at elevated temperatures, leading to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>)[1].
- **Air and Light Sensitivity:** **N,N,N',N'-Tetraethylethylenediamine** is noted to be air-sensitive[3]. Prolonged exposure to air and light may lead to degradation and discoloration. It is recommended to store the compound under an inert atmosphere, such as nitrogen or argon, and protected from light[4].
- **Moisture Sensitivity:** As a hygroscopic substance, it can absorb moisture from the air. This can affect its purity and reactivity, particularly in moisture-sensitive applications.

- **pH Stability:** As a basic compound, **N,N,N',N'-Tetraethylethylenediamine** is stable in neutral to basic conditions. In acidic conditions, it will readily form ammonium salts. The stability of the molecule itself in strong acidic or basic solutions over extended periods has not been extensively documented.
- **Incompatible Materials:** It is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides[5]. Reactions with these substances can be exothermic and potentially hazardous.

## Reactivity Profile

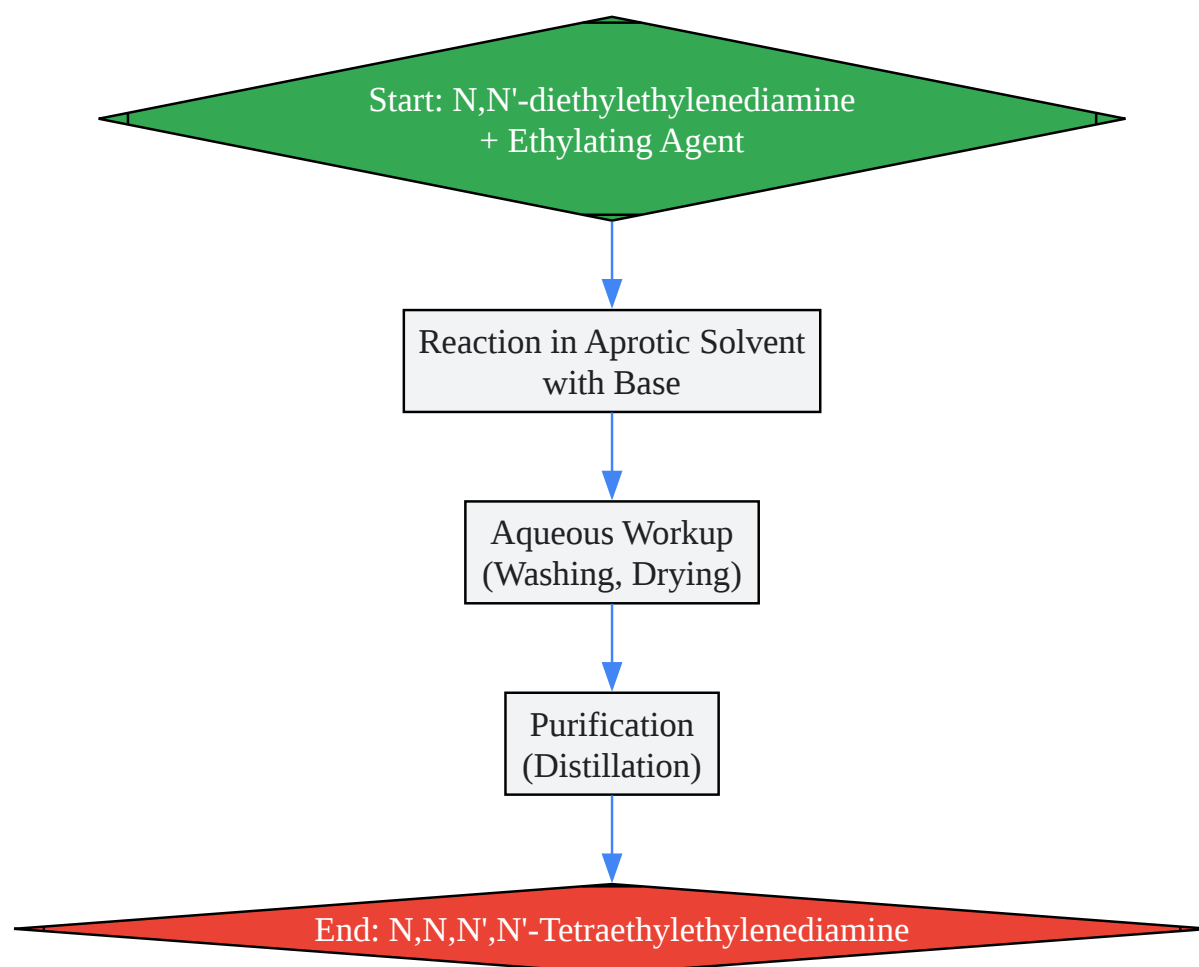
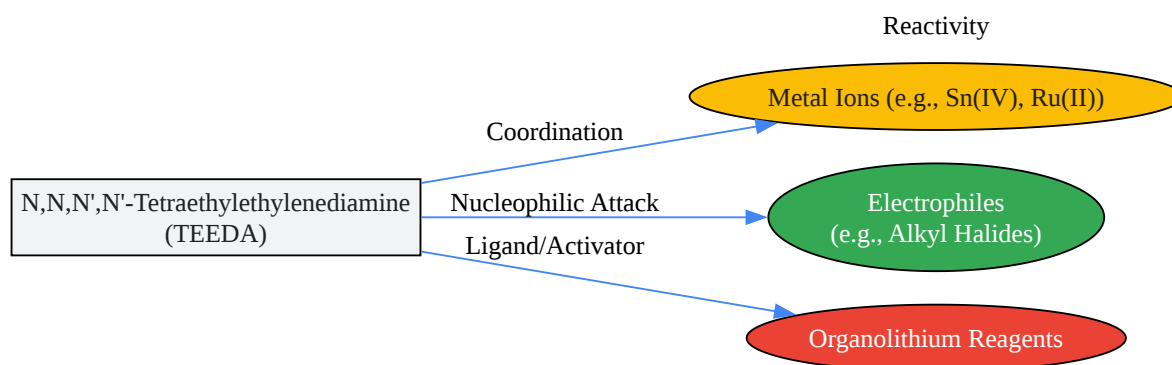
**N,N,N',N'-Tetraethylethylenediamine** exhibits reactivity characteristic of a tertiary amine and a bidentate ligand.

## Basicity and Nucleophilicity

As a tertiary amine, TEEDA is a Brønsted-Lowry base, readily accepting protons to form the corresponding ammonium cations. It also functions as a Lewis base, donating its lone pair of electrons on the nitrogen atoms to electron-deficient species. This Lewis basicity is central to its role as a ligand in coordination chemistry.

## Coordination Chemistry

TEEDA is an effective bidentate ligand, forming stable chelate complexes with a wide range of metal ions. The two nitrogen atoms coordinate to the metal center, forming a five-membered ring, which enhances the stability of the complex (the chelate effect). It has been used in the synthesis of various metal complexes, which are instrumental in catalysis and materials science[2]. The formation equilibria of dimethyltin(IV) complexes with TEEDA have been investigated, and the stoichiometry and stability constants of the resulting complexes have been determined[6].



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